

# Solubility of C.I. Direct Yellow 27 in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Direct yellow 27

Cat. No.: B12372912

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## Solubility Profile of C.I. Direct Yellow 27: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Direct Yellow 27** (C.I. 13950; CAS 10190-68-8), a monoazo dye. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on presenting the available qualitative information, factors influencing its solubility, and detailed experimental protocols for determining its solubility in aqueous and organic solvents.

### Introduction to C.I. Direct Yellow 27

**C.I. Direct Yellow 27** is a water-soluble dye primarily used for coloring cellulosic fibers such as cotton, viscose, and paper. Its chemical structure, containing sulfonic acid groups, imparts its solubility in aqueous media. Understanding the solubility of this dye is crucial for its application in various industrial processes, ensuring optimal dye bath preparation, stability, and consistent coloration.

### Qualitative and Quantitative Solubility Data

A comprehensive review of available literature indicates a general qualitative understanding of **C.I. Direct Yellow 27's** solubility. However, precise quantitative data is sparse.

Table 1: Qualitative Solubility of **C.I. Direct Yellow 27**

Solvent	Solubility Description	Observation
Water	Soluble	Forms a lemon yellow solution[1][2].
Ethanol	Slightly Soluble	Forms a yellowish solution[1][2].
Cellosolve (Ethylene Glycol Ether)	Soluble	-
Benzene	Slightly Soluble	-
Carbon Tetrachloride	Slightly Soluble	-
Other Organic Solvents	Insoluble	-

One source indicates a quantitative solubility of 50 g/L in water at 90°C. However, this is a single data point, and further experimental verification across a range of temperatures is recommended.

## Factors Influencing Solubility

The solubility of direct dyes like **C.I. Direct Yellow 27** is influenced by several factors:

- **Temperature:** Generally, the solubility of direct dyes in water increases with a rise in temperature.
- **pH:** The pH of the aqueous solution can affect the dye's solubility and stability.
- **Presence of Electrolytes:** High concentrations of salts can decrease the solubility of some direct dyes (salting out effect).
- **Water Hardness:** The presence of calcium and magnesium ions in hard water can lead to the formation of insoluble precipitates, affecting the dyeing process.

## Experimental Protocols for Solubility Determination

To empower researchers to obtain precise quantitative solubility data for **C.I. Direct Yellow 27**, two robust experimental protocols are detailed below: the Gravimetric Method and the Spectrophotometric Method.

## Gravimetric Method

This method directly measures the mass of the dissolved dye in a known volume of a saturated solution. It is a fundamental and widely used technique for solubility determination.

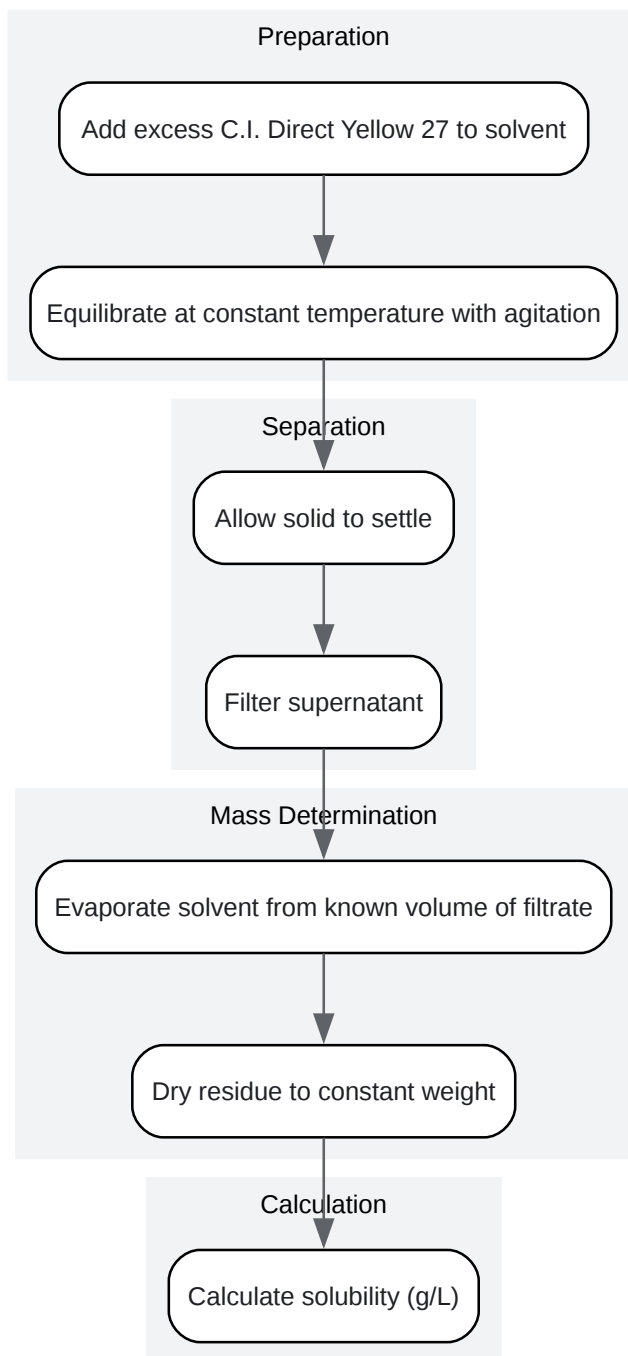
### 4.1.1. Detailed Methodology

- Preparation of Saturated Solution:
  - Add an excess amount of **C.I. Direct Yellow 27** powder to a known volume of the desired solvent (e.g., deionized water, ethanol) in a sealed, temperature-controlled vessel.
  - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Separation of Saturated Solution:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe fitted with a filter (e.g., 0.45  $\mu\text{m}$ ) to avoid precipitation or further dissolution due to temperature changes.
- Mass Determination:
  - Transfer the filtered saturated solution to a pre-weighed, dry container.
  - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the dye).
  - Once the solvent is completely removed, cool the container in a desiccator and weigh it.
  - Repeat the drying and weighing steps until a constant mass is achieved.

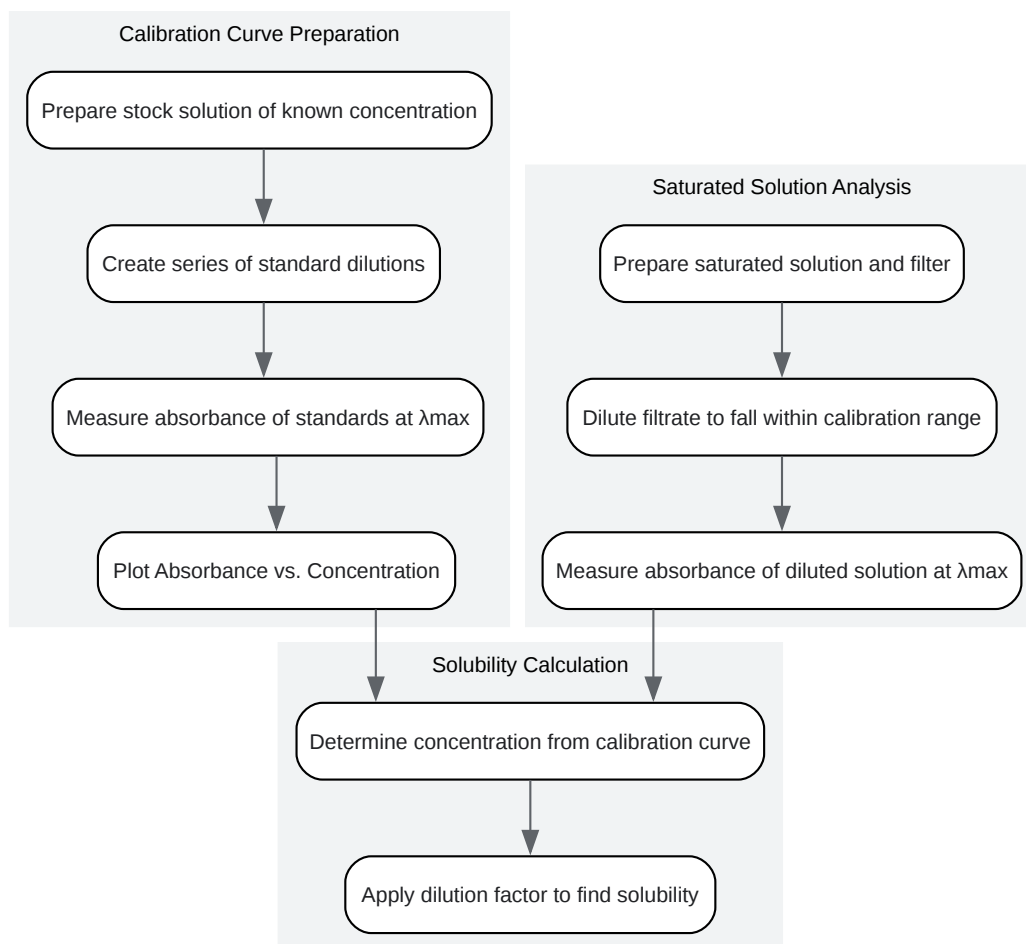
- Calculation of Solubility:
  - The solubility (S) is calculated using the following formula:  $S \text{ (g/L)} = (\text{Mass of dried dye (g)} / \text{Volume of aliquot (L)})$

#### 4.1.2. Experimental Workflow

## Gravimetric Method Workflow



## Spectrophotometric Method Workflow



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## References

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)